

Technical Guide: Process Chemistry & Applications of (R)-2-(4-Nitrophenyl)oxirane

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Compound of Interest

Compound Name: (R)-2-(4-Nitrophenyl)oxirane

CAS No.: 78038-43-4

Cat. No.: B150612

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Executive Summary

(R)-2-(4-Nitrophenyl)oxirane (also known as (R)-4-nitrostyrene oxide) is a high-value chiral building block in the pharmaceutical industry. Its structural uniqueness lies in the combination of a strained epoxide ring and a strongly electron-withdrawing nitro group in the para position. This electronic environment creates specific regioselective properties during nucleophilic ring-opening reactions, making it a critical intermediate for the synthesis of enantiopure

-adrenergic receptor antagonists (beta-blockers), such as (R)-Nifenalol.

This guide provides a comprehensive technical analysis of its synthesis, reactivity, and application, moving beyond basic descriptions to offer actionable, field-proven protocols.

Chemical Identity & Physicochemical Profile[1][2][3] [4]

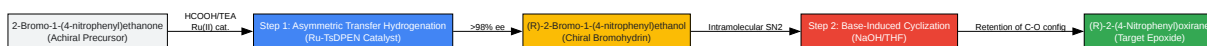
Property	Specification
IUPAC Name	(2R)-2-(4-nitrophenyl)oxirane
Common Synonyms	(R)-p-Nitrostyrene oxide; (R)-4-Nitrophenyloxirane
CAS Registry Number	78038-43-4
Molecular Formula	C
	H
	NO
Molecular Weight	165.15 g/mol
Physical State	Crystalline solid (White to pale yellow)
Melting Point	83–87 °C
Chirality	(R)-enantiomer (C2 center)

Synthesis & Manufacturing Protocols

The synthesis of **(R)-2-(4-Nitrophenyl)oxirane** requires strict stereocontrol. While direct asymmetric epoxidation of 4-nitrostyrene is possible (e.g., Jacobsen-Katsuki epoxidation), it often suffers from lower enantiomeric excess (ee) due to the electronic deactivation of the olefin by the nitro group.

The industry-preferred "Gold Standard" route involves the Asymmetric Transfer Hydrogenation (ATH) of 2-bromo-1-(4-nitrophenyl)ethanone followed by base-induced cyclization. This method ensures high ee (>98%) and scalability.

Workflow Diagram (Synthesis)



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Figure 1: Two-step asymmetric synthesis of **(R)-2-(4-Nitrophenyl)oxirane** via bromohydrin intermediate.

Detailed Protocol: ATH-Cyclization Route

Step 1: Asymmetric Reduction

- Substrate: 2-Bromo-1-(4-nitrophenyl)ethanone (50.0 g, 0.205 mol).
- Catalyst: RuCl (0.5 mol%).
- Hydrogen Source: Formic acid/Triethylamine (5:2 azeotrope).^[1]
- Solvent: Dichloromethane (DCM) or Ethyl Acetate.
- Procedure:
 - Charge the reactor with substrate and catalyst under nitrogen atmosphere.
 - Add degassed solvent (250 mL).
 - Slowly add the HCOOH/TEA mixture at 0°C to control exotherm.
 - Stir at room temperature for 12–16 hours. Monitor by HPLC.
 - Workup: Quench with water, separate organic layer, wash with brine, and concentrate.
 - Yield: ~95% of (R)-2-bromo-1-(4-nitrophenyl)ethanol.
 - QC Check: Optical rotation
(c=1, CHCl₃).

Step 2: Cyclization

- Reagent: 2M NaOH (aqueous) or K

CO

in Acetone.

- Procedure:
 - Dissolve the (R)-bromohydrin in THF (200 mL).
 - Add 2M NaOH (1.2 eq) dropwise at 0°C.
 - Stir for 2 hours. The reaction proceeds via intramolecular S_N2 attack of the alkoxide on the C-Br bond.
 - Crucial Mechanism Note: The chiral center (C-OH) acts as the nucleophile. The C-O bond is not broken. Therefore, the absolute configuration is retained from the bromohydrin to the epoxide.
 - Purification: Recrystallization from hexanes/ethyl acetate.

Reactivity & Mechanism: Regioselective Ring Opening

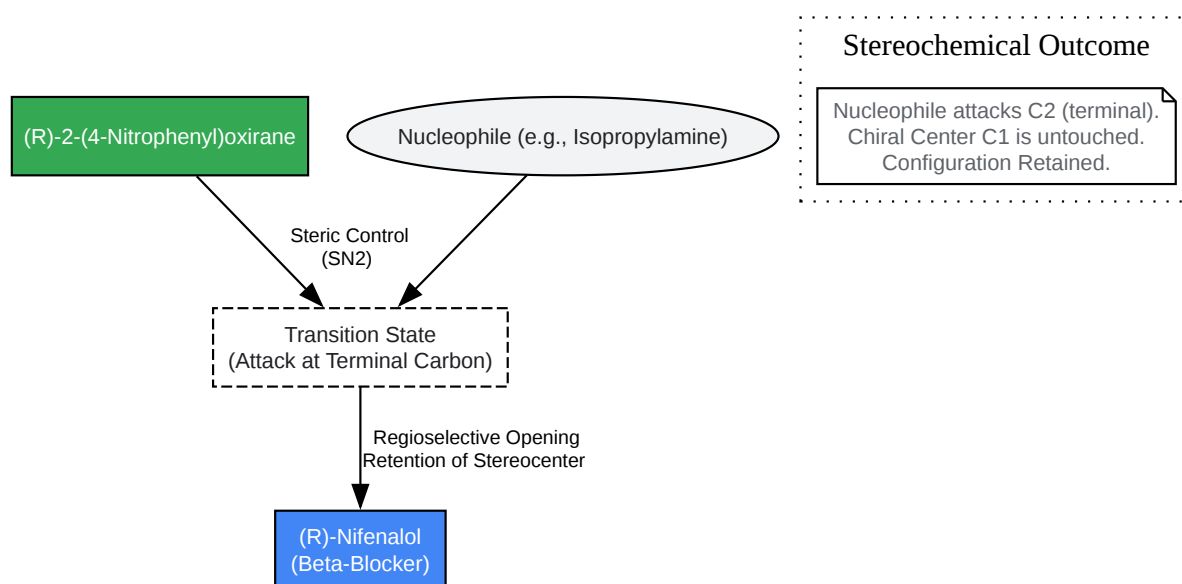
The utility of **(R)-2-(4-nitrophenyl)oxirane** in drug development stems from its predictable ring-opening behavior. The para-nitro group exerts a strong electron-withdrawing effect (-I, -M), which destabilizes positive charge development at the benzylic position.

Regioselectivity Rules

- Basic/Nucleophilic Conditions (Amines, Azides): Attack occurs predominantly at the terminal carbon (non-benzylic carbon) due to steric hindrance at the benzylic position. The reaction follows a pure S_N2 mechanism.
- Acidic Conditions: While styrene oxides typically open at the benzylic position under acidic conditions (due to benzylic carbocation stabilization), the nitro group destabilizes this cation.

Consequently, regioselectivity can be mixed or favor the terminal position more than unsubstituted styrene oxide.

Mechanistic Pathway Diagram



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Figure 2: Regioselective ring opening with isopropylamine yielding (R)-Nifenalol.

Applications in Drug Development[6]

The primary application of this intermediate is the synthesis of (R)-Nifenalol (INPEA), a beta-adrenergic antagonist.

Case Study: Synthesis of (R)-Nifenalol

- Target: (R)-1-(4-nitrophenyl)-2-(isopropylamino)ethanol.
- Reagents: **(R)-2-(4-Nitrophenyl)oxirane** + Isopropylamine (excess).
- Conditions: Reflux in Ethanol or Isopropanol.

- Outcome: The amine attacks the less hindered terminal carbon. Since the chiral center is not part of the electrophilic attack site, the (R)-configuration of the epoxide is directly mapped to the (R)-configuration of the amino alcohol.
- Significance: This specific enantiomer has been studied for its distinct pharmacological profile compared to the (S)-enantiomer and the racemate.

Analytical Characterization

To ensure process integrity, the following analytical methods are recommended.

Chiral HPLC Method

- Column: Daicel Chiralcel OD-H or AD-H (4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: Hexane : Isopropanol (90:10).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm.
- Retention Times (Approximate):
 - (S)-Enantiomer: ~12 min
 - (R)-Enantiomer: ~15 min
 - Note: Elution order must be confirmed with authentic standards as it varies with solvent composition.

NMR Spectroscopy (¹H NMR, 400 MHz, CDCl₃)

- Aromatic Protons:

8.22 (d, 2H, J=8.8 Hz), 7.45 (d, 2H, J=8.8 Hz).
- Epoxide Protons:
 - 3.96 (dd, 1H, benzylic CH).

- 3.20 (dd, 1H, terminal CH
).
- 2.78 (dd, 1H, terminal CH
).

Safety & Handling

- Hazards: Epoxides are alkylating agents and potential mutagens. The nitro group adds potential toxicity concerns (methemoglobinemia risk if reduced in vivo).
- GHS Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2.
- Handling: Use only in a fume hood. Wear nitrile gloves and safety goggles. Destruct excess epoxide with aqueous bisulfite or acidic water before disposal.

References

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